

Application Note: High-Precision Temperature Measurement Using 4-Wire RTD Circuits

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Compound of Interest

Compound Name: RTD-4

Cat. No.: B1575949

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Audience: Researchers, scientists, and drug development professionals.

Introduction

In scientific research and pharmaceutical development, precise and repeatable temperature control is paramount for ensuring the validity of experimental results and the quality of manufactured products. Resistance Temperature Detectors (RTDs) are widely recognized for their high accuracy, stability, and linearity over a broad temperature range.^{[1][2]} While 2-wire and 3-wire RTD configurations are common, they are susceptible to measurement errors caused by the resistance of the lead wires, especially over long distances or when ambient temperatures fluctuate.^{[3][4]}

This application note details the principles, design, and implementation of a 4-wire RTD measurement circuit, the gold standard for high-precision applications.^[5] By using a 4-wire configuration, also known as the Kelvin method, the effects of lead wire resistance are completely eliminated, yielding the most accurate and reliable temperature measurements.^{[5][6][7]} This methodology is particularly critical in controlled environments such as laboratory instrumentation, chemical processing, and pharmaceutical manufacturing where even minor temperature inaccuracies can have significant consequences.^{[5][8]}

Principle of 4-Wire (Kelvin) Measurement

The 4-wire measurement technique is designed to eliminate the voltage drop across the current-carrying lead wires from the measurement itself. This is achieved by using two separate

pairs of wires:

- **Excitation Wires:** Two wires deliver a precise and constant excitation current from a source to the RTD element. A voltage drop will occur along these wires, but this drop does not affect the final measurement.[6][7]
- **Sense Wires:** A second pair of wires is connected directly to the RTD element to measure the voltage drop across it. These wires are connected to a high-impedance input, such as a voltmeter or an Analog-to-Digital Converter (ADC), drawing negligible current.[6] Because virtually no current flows through the sense wires, the voltage drop along them is insignificant, allowing the instrument to measure the true voltage directly across the RTD.[6]

```
// Invisible nodes for alignment node [style=invis, width=0]; p1 [pos="2,1.5!"]; p2  
[pos="5.5,1.5!"]; p3 [pos="2,-1.5!"]; p4 [pos="5.5,-1.5!"];
```

```
R_Lead1 -> p1 [style=invis]; p1 -> RTD [style=invis]; RTD -> p2 [style=invis]; p2 -> R_Lead4  
[style=invis];
```

```
R_Lead3 -> p3 [style=invis]; p3 -> ADC [style=invis]; ADC -> p4 [style=invis]; p4 -> R_Lead2  
[style=invis]; } end_dot Caption: 4-Wire Kelvin method isolates current and voltage paths.
```

High-Precision Circuit Design and Components

A successful high-precision measurement system relies on carefully selected components that minimize errors. For RTD measurements, a ratiometric configuration is highly recommended.

Ratiometric Measurement

In a ratiometric circuit, the same excitation current that flows through the RTD also flows through a high-precision, low-drift reference resistor (R_REF). The ADC then measures the voltage across the RTD and uses the voltage across R_REF as its reference voltage. The resulting digital output is proportional to the ratio of the RTD resistance to the reference resistance.[9][10] This design ingeniously cancels out errors arising from variations or noise in the excitation current source, as any fluctuation affects both the RTD and the reference resistor proportionally.[10]

```
// Connections edge [color="#EA4335", penwidth=1.5, arrowhead=vee, fontcolor="#EA4335",  
fontsize=10]; I_Source -> RTD [label=" I_EXC"]; RTD -> R_REF; R_REF -> I_Source [label="Return", arrowhead=none, style=dashed];  
  
edge [color="#34A853", penwidth=1.5, arrowhead=vee, fontcolor="#34A853", fontsize=10];  
RTD:n -> ADC:w [label=" AIN+", headport=nw, tailport=n]; RTD:s -> ADC:w [label=" AIN-",  
headport=sw, tailport=s];  
  
edge [color="#4285F4", penwidth=1.5, arrowhead=vee, fontcolor="#4285F4", fontsize=10];  
R_REF:n -> ADC:e [label=" REF+", headport=ne, tailport=n]; R_REF:s -> ADC:e [label=" REF-",  
headport=se, tailport=s];  
  
// Formula node [shape=plaintext, fontcolor="#202124", fontsize=12]; Formula [label="ADC  
Output  $\propto (V_{RTD} / V_{REF}) = (I_{EXC} * R_{RTD}) / (I_{EXC} * R_{REF}) = R_{RTD} / R_{REF}$ "; ADC  
-> Formula [style=invis]; } end_dot Caption: Ratiometric circuit cancels excitation current errors.
```

Key Component Selection

- RTD Sensor: Platinum RTDs (e.g., Pt100, Pt1000) are standard due to their stability and wide temperature range.^[1] For highest precision, select sensors with a low tolerance class, such as Class A or 1/10 DIN (IEC 60751).
- ADC: A high-resolution (24-bit), low-noise, sigma-delta (Σ - Δ) ADC is ideal for resolving small voltage changes from the RTD. Integrated solutions like the Analog Devices AD7124 family or Texas Instruments ADS124S08 are designed for these applications, often including programmable gain amplifiers (PGAs), internal references, and matched excitation current sources.^{[9][11]}
- Reference Resistor (R_REF): This component is critical to the accuracy of a ratiometric measurement. A high-precision (e.g., 0.01% tolerance) and low temperature-drift (e.g., ≤ 5 ppm/ $^{\circ}$ C) resistor should be used.^{[9][12]} Its stability directly impacts the stability of the entire measurement system.

Error Sources and Mitigation Strategies

In any high-precision system, understanding and mitigating sources of error is crucial.

Error Source	Description	Mitigation Strategy
Lead Wire Resistance	Resistance of the copper leads adds to the RTD resistance, causing erroneously high temperature readings. [3]	Inherently eliminated by the 4-wire Kelvin measurement configuration. [4] [5] [6]
RTD Self-Heating	The excitation current flowing through the RTD dissipates power ($P = I^2R$), causing a slight increase in the RTD's temperature and leading to an artificially high reading. [13]	Use the lowest excitation current possible that still provides sufficient signal-to-noise ratio. A current of 1 mA or less is common for Pt100 sensors. [9]
Thermoelectric EMFs	Small voltages can be generated at the junction of dissimilar metals (Seebeck effect), especially if temperature gradients exist across terminal blocks.	Use uniform materials for connections where possible. Ensure all connections are at a stable, uniform temperature.
External Noise (EMI/RFI)	Electromagnetic and radio frequency interference can couple onto the long RTD wires, corrupting the low-level analog voltage signal. [1]	Use shielded, twisted-pair cabling for RTD connections. [14] Implement low-pass RC filters on the ADC inputs to remove high-frequency noise. [10] [14]
Component Drift	Changes in the reference resistor's value or the ADC's offset/gain due to ambient temperature changes or aging. [11] [13]	Use high-quality components with low temperature coefficients. [9] Perform periodic system calibration. [12]

Experimental Protocols

Protocol 1: System Electronics Calibration

This protocol calibrates the measurement system (ADC, wiring, etc.) independently of the RTD sensor's own accuracy. It uses two high-precision, low-drift resistors that simulate the RTD's resistance at the low and high ends of the desired temperature range.[\[12\]](#)

Methodology:

- Determine Calibration Points: Identify the resistance of your RTD (e.g., Pt100) at the minimum and maximum temperatures of your measurement range. For a -50°C to +150°C range, this corresponds to approximately 80.31 Ω (R_CAL_LO) and 157.33 Ω (R_CAL_HI).
- Select Calibration Resistors: Obtain two precision resistors (e.g., 0.01% tolerance, ≤ 5 ppm/°C drift) with values as close as possible to R_CAL_LO and R_CAL_HI.
- Low-Point Calibration:
 - Disconnect the RTD and connect the R_CAL_LO resistor to the measurement instrument using the 4-wire configuration.
 - Allow the system to stabilize.
 - Record the ADC output code (Code_LO).
- High-Point Calibration:
 - Disconnect R_CAL_LO and connect the R_CAL_HI resistor.
 - Allow the system to stabilize.
 - Record the ADC output code (Code_HI).
- Calculate Calibration Coefficients:
 - Calculate the system's Gain and Offset using the known resistance values and measured codes.
 - $\text{Gain} = (R_{\text{CAL_HI}} - R_{\text{CAL_LO}}) / (\text{Code_HI} - \text{Code_LO})$
 - $\text{Offset} = R_{\text{CAL_HI}} - (\text{Gain} * \text{Code_HI})$

- Apply Correction: In your data acquisition software, use these coefficients to convert all future raw ADC codes into a calibrated resistance value before converting to temperature:
$$R_{\text{Calibrated}} = (\text{Gain} * \text{ADC_Code_Raw}) + \text{Offset}.$$

Protocol 2: High-Precision Temperature Measurement

Methodology:

- Setup: Connect the 4-wire RTD sensor to the calibrated measurement system. Ensure shielded, twisted-pair cabling is used. Place the RTD sensor in the environment to be measured (e.g., bioreactor, chemical bath).
- Thermal Stabilization: Allow sufficient time for the RTD probe to reach thermal equilibrium with the medium being measured.
- Data Acquisition:
 - Configure the data acquisition software with the system calibration coefficients (Gain and Offset) from Protocol 1.
 - Set the ADC sampling rate. For stable processes, a lower data rate (e.g., 10-20 SPS) often provides lower noise due to internal digital filtering.[\[9\]](#)
 - Begin recording data. The software should perform the following conversions for each sample: a. Read the raw ADC code. b. Calculate the calibrated resistance:
$$R_{\text{Calibrated}} = (\text{Gain} * \text{ADC_Code_Raw}) + \text{Offset}.$$
 c. Convert the calibrated resistance to temperature using the appropriate conversion formula for the RTD type (e.g., Callendar-Van Dusen equation for platinum RTDs).
- Data Logging: Log the final temperature readings along with timestamps for analysis.

Protocol 3: Full System Verification (Comparison Calibration)

This protocol verifies the accuracy of the entire measurement chain, including the RTD sensor itself, against a certified reference thermometer.[\[15\]](#)[\[16\]](#)

Methodology:

- Setup: Place the RTD sensor (Unit Under Test, UUT) and a calibrated, traceable reference thermometer (e.g., a Standard Platinum Resistance Thermometer - SPRT) into a stable temperature source, such as a dry-block calibrator or a stirred calibration bath.[2][16][17] Ensure the sensing elements are in close proximity to minimize thermal gradient errors.[17]
- Stabilization: Set the temperature source to the first verification point. Allow the bath and both probes to fully stabilize.[16]
- Measurement: Simultaneously record the temperature reading from the reference thermometer and the temperature reading from your 4-wire RTD system.
- Repeat: Repeat steps 2 and 3 for several temperature points across the operational range of the instrument.
- Analysis: Create a calibration report comparing the UUT readings to the reference thermometer readings at each point. The difference is the total system error. If the error exceeds the application's tolerance, further investigation or sensor-specific corrections may be needed.[15]

Conclusion

For applications demanding the highest level of accuracy and reliability, the 4-wire RTD measurement configuration is the definitive choice. By eliminating errors from lead wire resistance and employing a ratiometric circuit design with high-quality components, researchers and scientists can achieve precise, stable, and repeatable temperature data. Following structured protocols for system calibration and verification ensures that the measurement system's performance is well-characterized and traceable, providing the confidence needed for critical scientific and pharmaceutical applications.

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